

Amaranth Red 2 solubility in water and organic solvents

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Compound of Interest

Compound Name: *Amaranth Red 2*

Cat. No.: *B1171559*

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An In-depth Technical Guide to the Solubility of **Amaranth Red 2**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Amaranth Red 2**, a synthetic azo dye also known as Amaranth, FD&C Red No. 2, Azorubin S, C.I. Food Red 9, and C.I. 16185. The information is tailored for professionals in research and development who require precise data on its physicochemical properties.

Physicochemical Properties

Amaranth is an anionic dye that typically exists as a trisodium salt.^{[1][2][3]} It appears as a dark red to dark purple, water-soluble powder.^{[1][2][3][4]} The dye has a maximum absorption in aqueous solution at approximately 520 nm.^{[1][2][3][5]}

Solubility Data

The solubility of Amaranth dye is a critical parameter for its application in various fields, including as a colorant in histology, color photography, and formerly in food and cosmetics.^{[1][2][5]} Its solubility is highest in water and polar protic solvents, while it is generally insoluble in most non-polar organic solvents.^{[4][6]}

Aqueous Solubility

Amaranth exhibits moderate to high solubility in water. The reported values show some variation, which may be attributed to differences in experimental conditions such as temperature and purity of the dye.

Table 1: Aqueous Solubility of **Amaranth Red 2**

Solubility Value	Temperature	Source Citation
72 mg/mL	26 °C	[1] [2]
1 g in 15 mL (~66.7 mg/mL)	Not Specified	[4] [5]
17.2 g/100 mL (172 mg/mL)	21 °C	[7]
50 g/L (50 mg/mL)	20 °C	[7]
10 to 50 mg/mL	23 °C (73°F)	[8]
10 mg/mL	Not Specified	
6.67 mg/mL (ultrasonic)	Not Specified	[9] [10]

Organic Solvent Solubility

The solubility of Amaranth in organic solvents is significantly lower than in water. It is generally described as very slightly soluble in alcohols and insoluble in most other common organic solvents.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Table 2: Solubility of **Amaranth Red 2** in Organic Solvents

Solvent	Solubility Value	Comments	Source Citation
Ethanol	0.7 mg/mL	Very slightly soluble	[4]
Ethanol (50% aq.)	0.5 g/100 mL (5 mg/mL)	Slightly soluble	[7]
Dimethyl Sulfoxide (DMSO)	25 mg/mL	Requires ultrasonic assistance	[9][10]
Glycerol	Soluble	-	[1][2][4][6][7]
Propylene Glycol	Soluble	-	[4][6][7]
Glycol	Soluble	-	[1][2]
Methyl Cellosolve	10 mg/mL	Very slightly soluble	[4]

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a dye like Amaranth. This method is based on the principle of preparing a saturated solution and then quantifying the dissolved solute.

Objective: To determine the saturation solubility of Amaranth in a given solvent (e.g., water, ethanol) at a specified temperature.

Materials:

- Amaranth dye powder (high purity)
- Solvent of interest (e.g., deionized water, absolute ethanol)
- Volumetric flasks and pipettes
- Thermostatic shaker or water bath
- Centrifuge
- UV-Vis Spectrophotometer

- Analytical balance
- Syringe filters (0.45 μm)

Methodology:

- Preparation of Supersaturated Solution:
 - Add an excess amount of Amaranth dye to a known volume of the solvent in a sealed container (e.g., a screw-cap vial). The amount should be sufficient to ensure that undissolved solids remain after equilibration.
 - Place the container in a thermostatic shaker set to a constant temperature (e.g., 25 °C).
 - Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. Visual confirmation of undissolved dye at the bottom of the container is necessary.
- Separation of Saturated Solution:
 - After equilibration, allow the container to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to sediment.
 - Carefully withdraw a sample of the supernatant using a pipette. To remove any suspended microparticles, filter the sample through a 0.45 μm syringe filter into a clean vial. This step is critical to prevent overestimation of solubility.
- Quantification of Solute:
 - Accurately dilute the filtered saturated solution with the solvent to a concentration that falls within the linear range of a pre-established calibration curve.
 - Measure the absorbance of the diluted solution using a UV-Vis spectrophotometer at Amaranth's λ_{max} (~520 nm).
 - Use the calibration curve to determine the concentration of Amaranth in the diluted sample.

- Calculate the concentration in the original saturated solution by multiplying by the dilution factor. The result is the solubility of Amaranth in that solvent at the specified temperature.
- Calibration Curve Preparation:
 - Prepare a series of standard solutions of Amaranth with known concentrations in the solvent.
 - Measure the absorbance of each standard at λ_{max} .
 - Plot a graph of absorbance versus concentration. The resulting linear plot is the calibration curve.

Visualized Experimental Workflow

The logical flow of the solubility determination process can be visualized as follows.

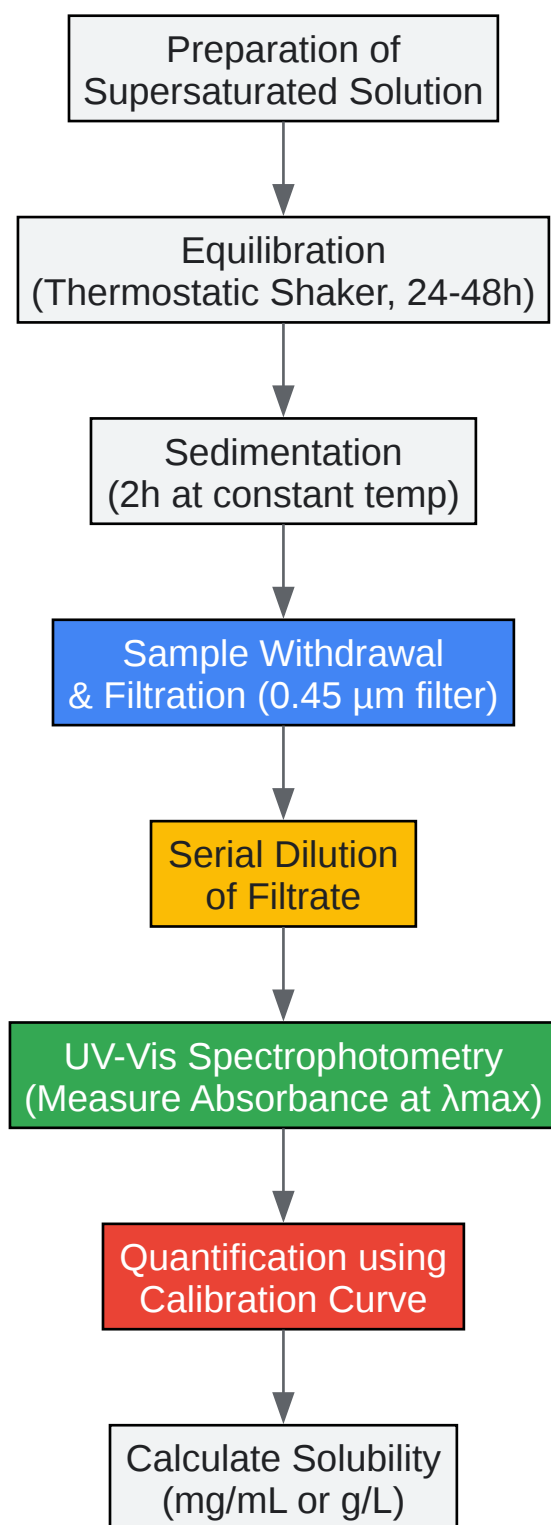


Diagram 1: Experimental Workflow for Solubility Determination

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Diagram 1: Experimental Workflow for Solubility Determination

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